

# Acetyl-D-homoserine: An Enantiomer with Limited Documented Applications

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## Compound of Interest

Compound Name: Acetyl-D-homoserine

Cat. No.: B15301584

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While its L-counterpart, O-Acetyl-L-homoserine, is a well-documented intermediate in microbial amino acid biosynthesis, **Acetyl-D-homoserine** remains a chiral compound with limited described experimental applications and protocols in publicly available scientific literature. This document summarizes the available information on **Acetyl-D-homoserine** and provides context based on its more thoroughly studied enantiomer and related compounds.

## Chemical Identity

**Acetyl-D-homoserine** is the D-enantiomer of O-acetyl-homoserine. It is a derivative of the amino acid D-homoserine where the hydroxyl group of the side chain has been acetylated.

| Property          | Value                              | Source |
|-------------------|------------------------------------|--------|
| Molecular Formula | C6H11NO4                           | [1]    |
| Molar Mass        | 161.16 g/mol                       | [1]    |
| IUPAC Name        | (R)-2-amino-4-acetoxybutanoic acid |        |

## Documented Occurrence

The primary documented natural occurrence of a derivative of D-homoserine is as N-**acetyl-D-homoserine**. This molecule has been identified as a component of the O-specific polysaccharide of a psychrotrophic bacterium, *Acinetobacter lwoffii*, isolated from a Siberian

permafrost sample. In this context, the **N-acetyl-D-homoserine** is a substituent on a 4-amino-4,6-dideoxy-D-glucose residue within the complex polysaccharide structure. However, the literature describing this finding focuses on the structural elucidation of the polysaccharide and does not provide experimental protocols for the use of **Acetyl-D-homoserine** as a standalone reagent.

## Contrast with O-Acetyl-L-homoserine

In contrast to the D-enantiomer, O-Acetyl-L-homoserine is a key intermediate in the biosynthesis of methionine and threonine in bacteria and plants.<sup>[2][3][4]</sup> It serves as a substrate for enzymes such as O-acetylhomoserine aminocarboxypropyltransferase, which catalyzes the formation of methionine.<sup>[2]</sup>

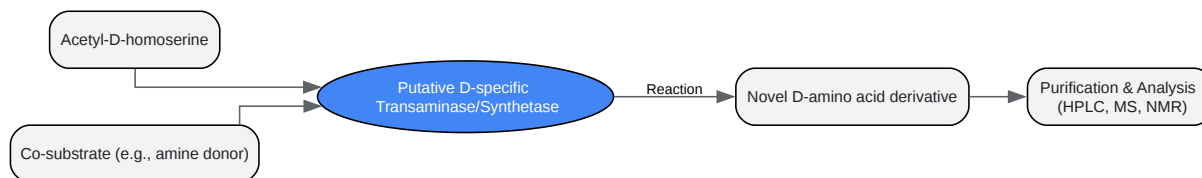
The biosynthesis of O-Acetyl-L-homoserine from L-homoserine and acetyl-CoA is a well-studied pathway. Recent research has focused on enhancing the production of O-Acetyl-L-homoserine in microorganisms like *Corynebacterium glutamicum* for industrial applications, such as the production of L-methionine.<sup>[5]</sup>

## Hypothetical Applications and Protocol Considerations

Given the lack of specific experimental protocols for **Acetyl-D-homoserine**, its potential applications are largely hypothetical and would likely involve its use as a chiral building block in organic synthesis. For instance, it could be used in the synthesis of D-amino acid-containing peptides or other complex chiral molecules.

A general protocol for a reaction involving **Acetyl-D-homoserine** would be highly dependent on the specific synthetic goal. However, one could envision a protocol for the enzymatic synthesis of a D-amino acid derivative, drawing parallels from the well-established synthesis of L-amino acids.

Below is a hypothetical workflow for the enzymatic synthesis of a novel compound using **Acetyl-D-homoserine** as a precursor. It must be stressed that this is a generalized representation and not a validated experimental protocol.



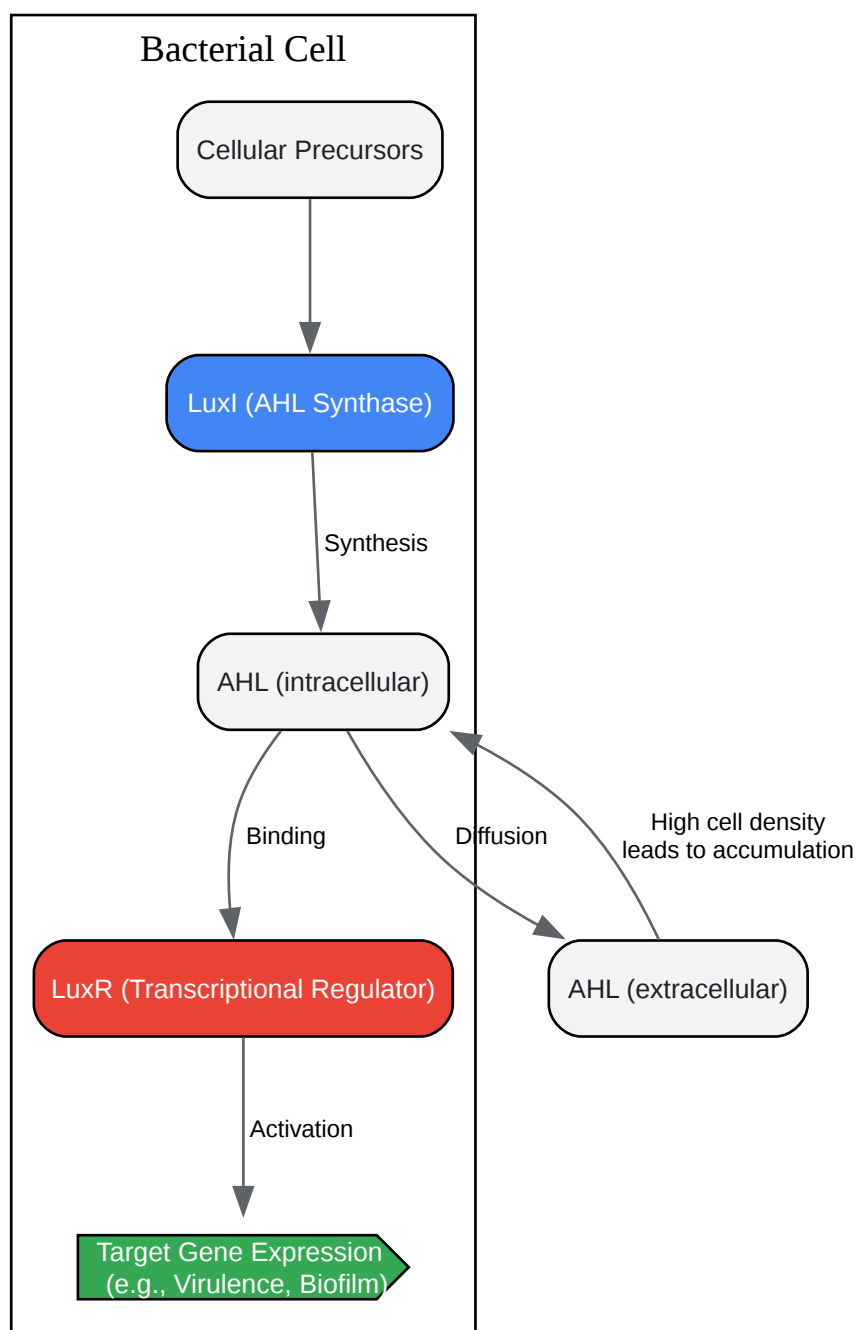
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Caption: Hypothetical workflow for the enzymatic modification of **Acetyl-D-homoserine**.

## Signaling Pathways: The Case of N-Acyl-Homoserine Lactones

It is crucial to distinguish **Acetyl-D-homoserine** from a related class of compounds, the N-acyl-homoserine lactones (AHLs). AHLs are signaling molecules involved in quorum sensing in Gram-negative bacteria.[6] This process allows bacteria to coordinate gene expression with population density. The basic structure of an AHL consists of a homoserine lactone ring with an acyl chain attached to the amino group. The length and modification of this acyl chain confer specificity to the signaling system.

The signaling pathway for quorum sensing is well-characterized and is presented below for conceptual clarity, although it does not directly involve **Acetyl-D-homoserine**.



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